

Spectroscopic Characterization of MOF-74-Ni: A Technical Guide

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Compound of Interest

Compound Name: MOF-74-Ni

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Introduction

Metal-Organic Framework-74 (MOF-74), also known as CPO-27, is a class of porous crystalline materials renowned for its exceptional gas adsorption and catalysis capabilities. The nickel variant, **MOF-74-Ni** or $\text{Ni}_2(\text{dobdc})$ (where $\text{dobdc}^{4-} = 2,5\text{-dioxido-1,4-benzenedicarboxylate}$), is of particular interest due to its open metal sites and unique magnetic and electronic properties.[1][2] These properties make it a promising candidate for applications in carbon capture, gas separation, and heterogeneous catalysis.[2][3] A thorough spectroscopic characterization is crucial to understanding its structure-property relationships, confirming successful synthesis, and elucidating the mechanisms of guest-host interactions. This guide provides an in-depth overview of the key spectroscopic techniques used to characterize **MOF-74-Ni**, tailored for researchers, scientists, and professionals in drug development.

Experimental Protocols

A critical prerequisite for the accurate spectroscopic analysis of **MOF-74-Ni** is the proper synthesis and activation of the material to expose the coordinatively unsaturated nickel sites.

1. Synthesis of **MOF-74-Ni**

A common and effective method for synthesizing **MOF-74-Ni** is the solvothermal method.[\[4\]](#)[\[5\]](#)

- Reactants: Nickel(II) nitrate hexahydrate ($\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$) and 2,5-dihydroxyterephthalic acid (H_4dobdc).
- Solvent: A mixture of N,N-dimethylformamide (DMF), ethanol, and deionized water.
- Procedure:
 - Dissolve $\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ and H_4dobdc in the solvent mixture within a Teflon-lined autoclave.
 - Seal the autoclave and heat it to a temperature of 120-150°C for 12 to 24 hours.[\[6\]](#)[\[7\]](#)
 - After cooling to room temperature, the resulting crystalline powder is collected by centrifugation or filtration.
 - The product is washed repeatedly with DMF and methanol to remove unreacted precursors.[\[8\]](#)

2. Activation of **MOF-74-Ni**

Activation is performed to remove solvent molecules coordinated to the nickel sites, rendering the framework porous and the metal sites accessible.

- Procedure:
 - The as-synthesized **MOF-74-Ni** powder is placed in a vacuum-compatible sample holder.
 - The sample is heated under a dynamic vacuum (e.g., $<10^{-5}$ Torr) at a temperature ranging from 150°C to 270°C for several hours (typically 12-24 hours).[\[6\]](#)[\[8\]](#)[\[9\]](#)
 - Successful activation is confirmed by the absence of solvent-related vibrational bands in the IR spectrum. The activated, guest-free sample should be handled under an inert atmosphere to prevent re-adsorption of atmospheric gases and moisture.

Spectroscopic Characterization Techniques

The following sections detail the principal spectroscopic methods for analyzing **MOF-74-Ni**.

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy is a fundamental technique used to confirm the coordination of the organic linker to the metal centers, verify the removal of solvent molecules after activation, and study the interaction of guest molecules with the framework.^{[5][8]}

Experimental Protocol: For transmission IR spectroscopy, the activated **MOF-74-Ni** powder is pressed into a thin, self-supporting wafer inside an inert-atmosphere glovebox.^[9] The wafer is then placed in a specialized IR cell that allows for in-situ heating, evacuation, and the introduction of probe gases. Spectra are typically collected using a Fourier-transform infrared (FTIR) spectrometer.

Data Presentation: Key IR Bands for **MOF-74-Ni**

Wavenumber (cm ⁻¹)	Assignment	State of MOF-74-Ni	Reference(s)
~3600 - 3200	O-H stretching (from coordinated water or hydroxyl groups)	As-synthesized / Hydrated	[1]
~2114	C≡O stretching vibration of carbon monoxide adsorbed on Ni(II) sites	Activated + CO exposure	[8]
~1837	N=O stretching vibration of nitric oxide adsorbed on Ni(II) sites	Activated + NO exposure	[10]
~1660	C=O stretching of coordinated DMF solvent	As-synthesized	[11]
~1560	Asymmetric COO ⁻ stretching of the dobdc linker	All states	[12]
~1417	Symmetric COO ⁻ stretching of the dobdc linker	All states	[12]
~565	Ni-O stretching vibration	All states	[12][13]

Raman Spectroscopy

Raman spectroscopy provides complementary information to IR spectroscopy. It is particularly sensitive to vibrations of non-polar bonds and the overall framework structure. It can be used to monitor the synthesis process, detect structural changes upon guest adsorption, and assess the material's crystallinity.[1][14][15]

Experimental Protocol: A small amount of the **MOF-74-Ni** powder is placed on a microscope slide. A Raman microscope is used to focus a laser (e.g., 532 nm or 785 nm) onto the sample. The scattered light is collected and analyzed. In-situ measurements can be performed using specialized cells to control the temperature and atmospheric conditions.

Data Presentation: Key Raman Bands for **MOF-74-Ni**

Raman Shift (cm ⁻¹)	Assignment	Reference(s)
~1622	C=C stretching of the benzene ring in the linker	[1]
~1507	C-H bending of the benzene ring	[1]
~1417	O-C-O symmetric stretching of the carboxylate group	[12]
~1278	C-O stretching vibration	[12]
~820	C-H bending of the benzene ring	[12]
~565	M-O (Ni-O) bond stretching	[12]

X-ray Absorption Spectroscopy (XAS)

XAS is a powerful element-specific technique that provides detailed information about the local electronic and geometric structure of the nickel centers. It is divided into X-ray Absorption Near Edge Structure (XANES), which is sensitive to the oxidation state and coordination geometry, and Extended X-ray Absorption Fine Structure (EXAFS), which provides information on bond distances and coordination numbers.[16][17]

Experimental Protocol: XAS measurements are typically performed at a synchrotron radiation facility. The **MOF-74-Ni** powder is pressed into a pellet and mounted in an in-situ cell. Spectra are collected at the Ni K-edge (~8333 eV). Operando studies can be conducted to monitor changes in the Ni sites during catalytic reactions or gas adsorption.[16][17]

Data Presentation: Structural Parameters from XAS

Parameter	Description	Typical Value(s) for MOF-74-Ni	Reference(s)
Ni K-edge Energy	Energy of the absorption edge, indicates oxidation state	~8333 eV for Ni(II)	[16][18]
Pre-edge Features	Relate to the local symmetry of the Ni site	Present in activated MOF	[11]
Ni-O Coordination Number	Number of nearest-neighbor oxygen atoms	5 (activated), 6 (solvated)	[16][17]
Ni-O Bond Distance	Distance between nickel and coordinating oxygen atoms	~2.0 - 2.1 Å	[16][17]
Ni-Ni Coordination Number	Number of neighboring nickel atoms in the chain	~2	[16]

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy probes the electronic transitions within the material, providing insights into the coordination environment of the Ni(II) ions and the electronic structure of the organic linker. It is particularly useful for in-situ spectroelectrochemical studies.[19]

Experimental Protocol: For diffuse reflectance measurements, the **MOF-74-Ni** powder is placed in a sample holder with a white standard (e.g., BaSO₄) as a reference. The spectrum is recorded as a function of wavelength. For thin-film analysis, the MOF can be deposited on a transparent substrate like ITO glass for transmission measurements.[19]

Data Presentation: UV-Vis Absorption Bands for **MOF-74-Ni**

Wavelength (nm)	Assignment	Reference(s)
~400 - 450	d-d transitions characteristic of octahedral or square pyramidal Ni(II)	[7][19]
< 350	π - π^* transitions within the 2,5-dihydroxyterephthalate linker	[7]

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solid-state NMR (ssNMR) can be employed to investigate the local environment of atoms within the MOF structure. However, the paramagnetic nature of the Ni(II) centers in **MOF-74-Ni** leads to significant peak broadening and large chemical shifts, making analysis challenging but also informative about the distribution of metal ions in mixed-metal systems.[20][21][22] ^{13}C MAS NMR is often used with ^{13}C -labeled linkers to enhance signal sensitivity.[20][21]

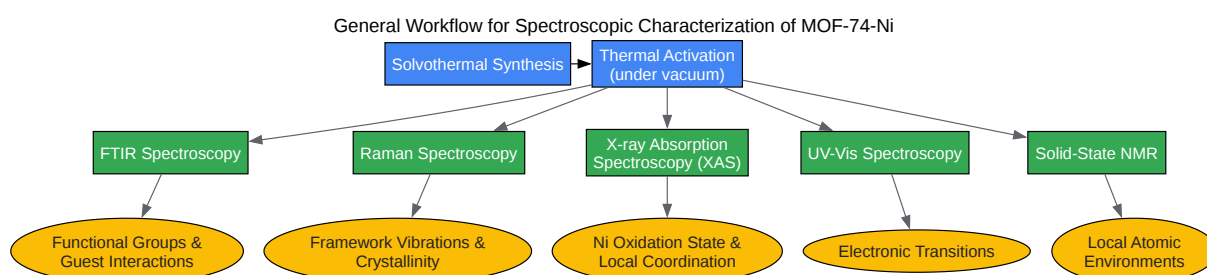
Experimental Protocol: The activated **MOF-74-Ni** powder is packed into an MAS rotor in an inert atmosphere. ^{13}C magic-angle spinning (MAS) NMR spectra are acquired on a high-field solid-state NMR spectrometer.

Data Presentation: NMR Data for MOF-74 Systems

Nucleus	Observation in Ni-containing MOF-74	Reference(s)
^{13}C	Carboxylate peak (~175 ppm in diamagnetic Mg-MOF-74) is significantly broadened and shifted downfield due to paramagnetic Ni(II).	[20][21]
^1H	Signals are typically very broad and difficult to interpret due to proximity to paramagnetic centers.	[1]

Workflow and Data Integration

The characterization of **MOF-74-Ni** is a multi-faceted process where each spectroscopic technique provides a unique piece of the structural puzzle. The logical workflow begins with synthesis and activation, followed by a suite of spectroscopic analyses to confirm the structure, purity, and properties of the material.



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Caption: Workflow for **MOF-74-Ni** characterization from synthesis to analysis.

Conclusion

The spectroscopic characterization of **MOF-74-Ni** is essential for quality control and for gaining fundamental insights into its behavior. A combination of vibrational spectroscopies (IR and Raman), X-ray absorption spectroscopy, UV-Vis spectroscopy, and solid-state NMR provides a comprehensive understanding of its framework structure, the local environment of the active Ni(II) sites, and its interactions with guest molecules. The detailed protocols and tabulated data presented in this guide serve as a valuable resource for researchers aiming to synthesize, characterize, and apply this versatile metal-organic framework.

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